

# Chrysospermin B: A Technical Overview for Scientific Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chrysospermin B

Cat. No.: B15567870

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Chrysospermin B** is a naturally occurring peptaibol antibiotic with significant antimicrobial properties. This document provides a comprehensive technical overview of **Chrysospermin B**, including its chemical identity, biological activity, and mechanism of action, tailored for professionals in the fields of chemical and biological research and drug development.

## Core Chemical and Physical Properties

**Chrysospermin B** is a nonadecapeptide, a member of the peptaibol family of antibiotics.<sup>[1]</sup> Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	160791-54-8	Not explicitly cited
Molecular Formula	C <sub>90</sub> H <sub>142</sub> N <sub>22</sub> O <sub>23</sub>	Not explicitly cited
Molecular Weight	1900.22 g/mol	Not explicitly cited
Class	Peptaibol Antibiotic	[1]
Origin	Apiocrea chrysosperma Ap101	[1]

## Biological Activity

**Chrysospermin B** exhibits a notable spectrum of biological activity, primarily characterized by its antibacterial and antifungal effects.<sup>[1]</sup>

## Antimicrobial Spectrum

**Chrysospermin B** has demonstrated activity against various microorganisms. While detailed Minimum Inhibitory Concentration (MIC) data from the primary literature is not fully accessible, it is reported to be active against:

- Gram-positive bacteria<sup>[1]</sup>
- Fungi<sup>[1]</sup>

Additionally, Chrysospermins, as a class, are known to induce pigment formation in the fungus *Phoma destructiva*.<sup>[1]</sup>

## Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **Chrysospermin B** are outlined in the primary scientific literature. Due to limitations in accessing the full-text of these publications, a summarized methodology is provided based on available abstracts.

## Isolation and Purification

**Chrysospermin B** is isolated from the mycelium of the fungus *Apiocrea chrysosperma* Ap101 through a multi-step process:<sup>[1]</sup>

- Solvent Extraction: The initial extraction of the compound from the fungal mycelium.
- Silica Gel Chromatography: A primary purification step to separate **Chrysospermin B** from other metabolites.
- Preparative Recycling HPLC: A high-resolution chromatographic technique for the final purification of the compound.

## Structure Elucidation

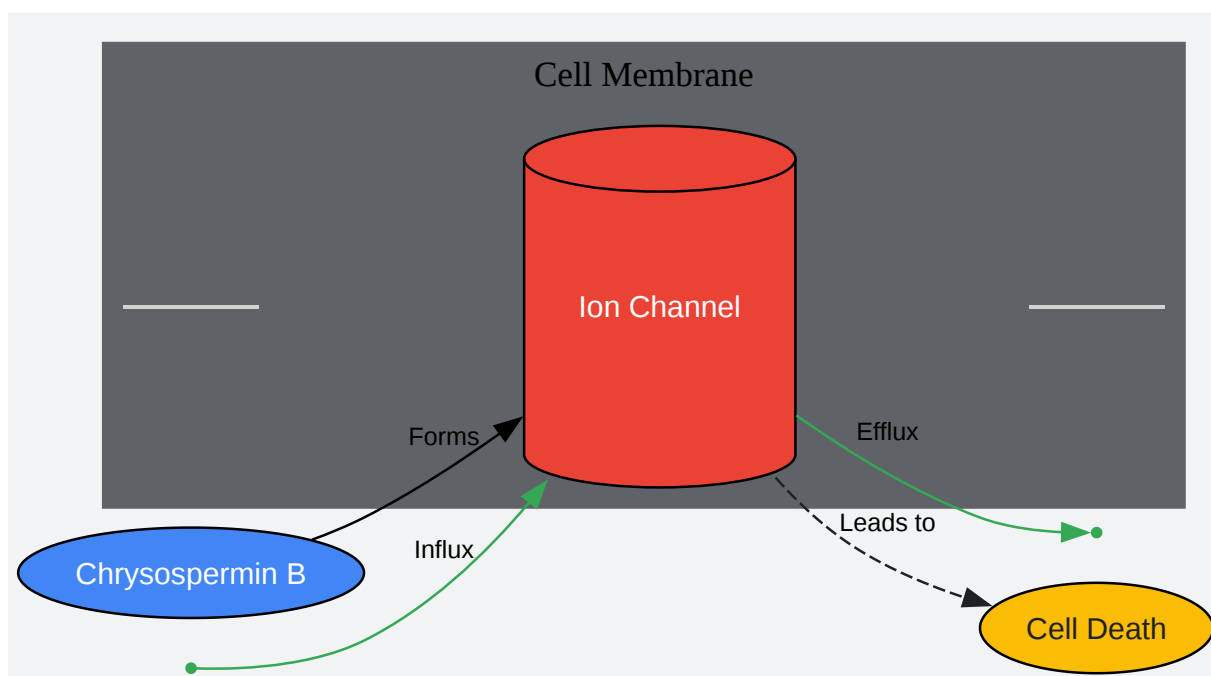
The chemical structure of **Chrysospermin B** as a new nonadecapeptide was determined using a combination of advanced analytical techniques:[1]

- **Spectroscopic Analysis:** Comprehensive analysis using methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to determine the molecular structure and sequence.
- **Chemical Degradation Experiments:** Controlled chemical reactions to break down the molecule into smaller, identifiable fragments to confirm the amino acid composition and stereochemistry.

## Mechanism of Action: Ion Channel Formation

The primary mechanism of action for **Chrysospermin B**'s antimicrobial activity is the formation of ion channels in the cell membranes of target organisms.[2] This disruption of the membrane integrity leads to a loss of essential ions and cellular components, ultimately resulting in cell death.

**Chrysospermin B**, along with other chrysospermins, forms cation-selective ion channels in artificial lipid bilayer membranes.[2] Notably, the channels formed by **Chrysospermin B** and D exhibit a higher conductance (640 pS in 100 mM KCl) compared to those formed by Chrysospermins A and C.[2] An interesting characteristic of these channels is their ability to form even at very low or zero membrane voltages, suggesting they are non-gated channels.[2]



[Click to download full resolution via product page](#)

Caption: Mechanism of Action of **Chrysospermin B**.

## Conclusion

**Chrysospermin B** represents a promising antimicrobial agent with a distinct mechanism of action involving the formation of non-gated ion channels. Its activity against a range of microorganisms warrants further investigation for potential therapeutic applications. The information provided in this guide serves as a foundational resource for researchers and drug development professionals interested in exploring the potential of this and other peptaibol antibiotics. Further detailed experimental data would require access to the full-text primary literature.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chrysospermins, new peptaibol antibiotics from *Apiocrea chrysosperma* Ap101 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Formation of membrane channels by chrysospermins, new peptaibol antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chrysospermin B: A Technical Overview for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567870#chrysospermin-b-cas-number-and-molecular-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)